

Application Note: Quantitative Analysis of Disperse Orange 30 using UV-Vis Spectrophotometry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse Orange 30

CAS No.: 39328-03-5

Cat. No.: B15552613

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Disperse Orange 30 is a monoazo dye primarily used in the textile industry for coloring synthetic hydrophobic fibers such as polyester, nylon, and acetate.^[1] Its low water solubility characterizes it as a disperse dye, necessitating specific analytical methods for its quantification in various matrices, including textile effluents and dyed fabrics. This application note provides a detailed protocol for the quantitative analysis of **Disperse Orange 30** using UV-Visible (UV-Vis) spectrophotometry, a widely accessible and reliable analytical technique. The methodology is based on the principle that the concentration of the dye in a solution is directly proportional to its absorbance of light at a specific wavelength, as described by the Beer-Lambert Law.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the UV-Vis spectrophotometric analysis of **Disperse Orange 30**.

Table 1: Physicochemical and Spectroscopic Properties of **Disperse Orange 30**

Parameter	Value	Reference
Chemical Formula	C ₁₉ H ₁₇ Cl ₂ N ₅ O ₄	[1]
Molecular Weight	450.27 g/mol	[1]
CAS Number	12223-23-3 / 5261-314	[1]
Maximum Absorbance (λ _{max})	~450 nm	

Table 2: Calibration Data for **Disperse Orange 30** Analysis

Concentration Range	Calibration Equation	Wavelength (λ _{max})	Solvent
10 - 100 mg/L	A = 0.0212C	450 nm	Distilled Water

Note: 'A' represents absorbance and 'C' represents the concentration in mg/L.

Experimental Protocols

Preparation of Standard Solutions

This protocol describes the preparation of a stock solution and a series of standard solutions for generating a calibration curve.

Materials:

- **Disperse Orange 30** powder
- Distilled or deionized water
- Volumetric flasks (100 mL and 50 mL)

- Pipettes
- Analytical balance

Procedure:

- Stock Solution Preparation (100 mg/L):
 - Accurately weigh 10 mg of **Disperse Orange 30** powder using an analytical balance.
 - Transfer the powder to a 100 mL volumetric flask.
 - Add a small amount of distilled water to dissolve the dye.
 - Fill the flask to the mark with distilled water.
 - Stopper the flask and invert it several times to ensure a homogeneous solution.
- Working Standard Solutions Preparation:
 - Prepare a series of standard solutions with concentrations of 10, 20, 40, 60, 80, and 100 mg/L by diluting the stock solution.
 - For example, to prepare a 10 mg/L solution, pipette 10 mL of the 100 mg/L stock solution into a 100 mL volumetric flask and dilute to the mark with distilled water.
 - Similarly, calculate and perform the necessary dilutions for the other concentrations.

Sample Preparation

A. Water Samples:

- Collect the water sample in a clean container.
- If the sample contains suspended solids, filter it through a 0.45 µm syringe filter to clarify the solution.
- If the expected dye concentration is high, dilute the sample with distilled water to bring it within the calibration range (10-100 mg/L).

B. Textile Samples (Solvent Extraction):

- Cut a small, representative piece of the dyed textile.
- Place the textile sample into a beaker.
- Add a suitable organic solvent (e.g., chloroform or a mixture of dimethylformamide and water) to extract the dye from the fabric.
- Use an ultrasonic bath to facilitate the extraction process.
- After extraction, carefully separate the solvent from the textile.
- If necessary, evaporate the solvent and redissolve the dye residue in a known volume of a solvent compatible with UV-Vis analysis (e.g., ethanol or a suitable buffer).
- Filter the final solution before analysis.

UV-Vis Spectrophotometric Analysis

Instrumentation:


- UV-Vis Spectrophotometer (e.g., Shimadzu UV/VIS 2600)
- 1 cm path length quartz cuvettes

Procedure:

- Instrument Setup:
 - Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.
 - Set the wavelength to scan a range (e.g., 300-700 nm) to determine the maximum absorbance wavelength (λ_{max}).
- Determination of λ_{max} :
 - Fill a cuvette with a mid-range standard solution (e.g., 40 mg/L).


- Use the solvent (distilled water or the solvent used for sample preparation) as a blank to zero the instrument.
- Perform a wavelength scan to obtain the absorption spectrum.
- Identify the wavelength of maximum absorbance (λ_{max}). Literature suggests this is approximately 450 nm.
- Calibration Curve Generation:
 - Set the spectrophotometer to the determined λ_{max} (450 nm).
 - Zero the instrument using the blank.
 - Measure the absorbance of each standard solution, starting from the lowest concentration.
 - Rinse the cuvette with the next standard solution before measuring.
 - Plot a graph of absorbance versus concentration.
 - Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). The R^2 value should be close to 1 for a good linear fit.
- Sample Analysis:
 - Measure the absorbance of the prepared sample solutions at the λ_{max} .
 - Using the calibration curve equation, calculate the concentration of **Disperse Orange 30** in the sample.
 - If the sample was diluted, remember to multiply the calculated concentration by the dilution factor to get the original concentration.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the UV-Vis analysis of **Disperse Orange 30**.



[Click to download full resolution via product page](#)

Caption: Logical relationship for quantitative analysis using spectrophotometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. e3s-conferences.org [e3s-conferences.org]
- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Disperse Orange 30 using UV-Vis Spectrophotometry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552613/docs#application-note-quantitative-analysis-of-disperse-orange-30-using-uv-vis-spectrophotometry\]](https://www.benchchem.com/product/b15552613/docs#application-note-quantitative-analysis-of-disperse-orange-30-using-uv-vis-spectrophotometry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)